Core Molecular Attributes and Physicochemical Profile

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Compound of Interest

Compound Name:	*5-Cyclopropylisoxazol-3-amine*
CAS No.:	*21080-85-3*
Cat. No.:	*B1354955*

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5-Cyclopropylisoxazol-3-amine is a distinct isomer within the aminoisoxazole family, characterized by an amine group at the C3 position and a cyclopropyl substituent at the C5 position of the isoxazole ring. Its molecular structure informs its chemical behavior and potential as a pharmacophore. The isoxazole moiety, a five-membered heterocycle containing adjacent nitrogen and oxygen atoms, is a common feature in a wide array of pharmaceuticals due to its ability to act as a bioisostere for other functional groups and engage in hydrogen bonding. The cyclopropyl group is frequently incorporated into drug candidates to enhance metabolic stability, improve binding affinity, and modulate physicochemical properties.[1]

The fundamental properties of **5-cyclopropylisoxazol-3-amine** are summarized below. These values are calculated based on its chemical structure ($C_6H_8N_2O$), providing a baseline for experimental design and computational modeling.

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Property	Value	Source
Molecular Formula	$C_6H_8N_2O$	-
Molecular Weight	124.14 g/mol	Calculated
Exact Mass	124.0637 g/mol	Calculated
Topological Polar Surface Area (TPSA)	52.05 Å²	Calculated
Hydrogen Bond Donors	1	Calculated
Hydrogen Bond Acceptors	3	Calculated
Isomer (CAS 21080-91-1)	3-Cyclopropylisoxazol-5-amine	[2]

Regioselective Synthesis: A Validated Protocol

The primary challenge in synthesizing substituted aminoisoxazoles is achieving regioselectivity—preferentially forming the 3-amino isomer over the 5-amino counterpart, or vice versa. The choice of starting materials and, critically, the reaction conditions (such as pH and temperature) are the determining factors that guide the cyclization pathway.[3]

A reliable and scalable method for the synthesis of 3-amino-5-substituted isoxazoles proceeds via the condensation of a β-ketonitrile with hydroxylamine under basic conditions.[3] This approach offers high regioselectivity and is amenable to a wide range of substituents at the C5 position.

Causality of the Experimental Design

The regiochemical outcome of the reaction between a β-ketonitrile (like 3-cyclopropyl-3-oxopropanenitrile) and hydroxylamine is dictated by the initial site of nucleophilic attack. Under basic conditions, hydroxylamine attacks the more electrophilic ketone carbonyl first. The subsequent cyclization and dehydration pathway leads specifically to the 3-aminoisoxazole product. In contrast, acidic conditions can favor initial attack at the nitrile group, leading to the isomeric 5-aminoisoxazole. Therefore, careful control of pH is paramount for a self-validating and reproducible synthesis.

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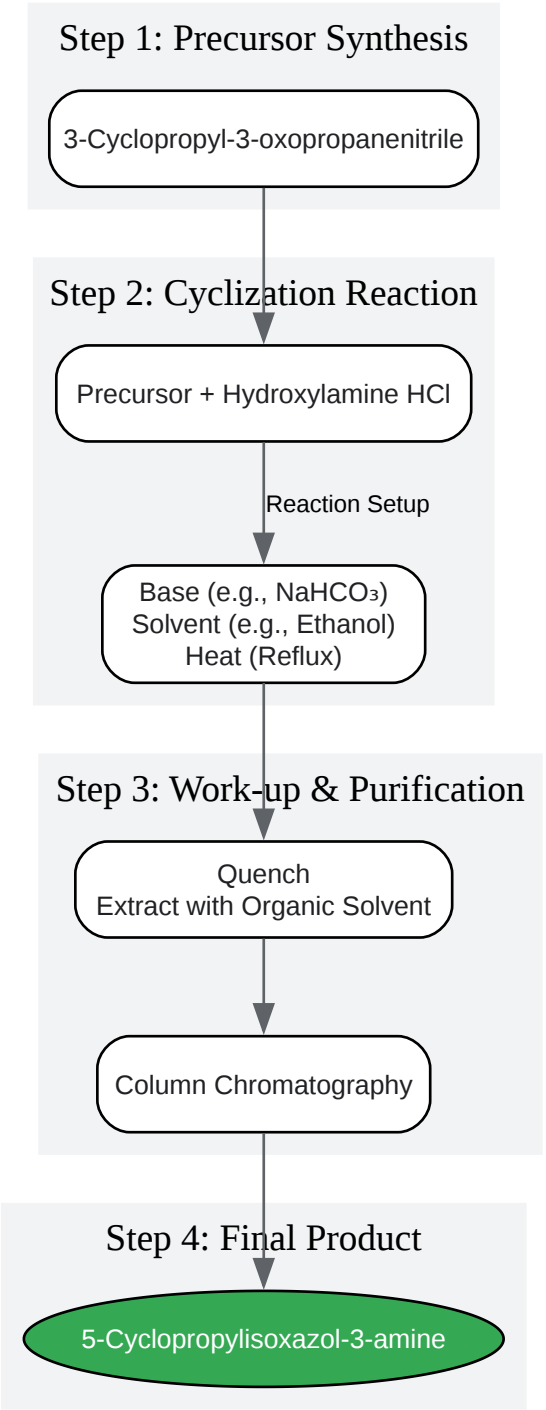
Experimental Workflow: Synthesis of 5-Cyclopropylisoxazol-3-amine



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Caption: Workflow for the regioselective synthesis of **5-cyclopropylisoxazol-3-amine**.

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Detailed Step-by-Step Methodology

- Reaction Setup: To a solution of 3-cyclopropyl-3-oxopropanenitrile (1.0 equivalent) in ethanol, add hydroxylamine hydrochloride (1.2 equivalents) followed by sodium bicarbonate (2.5 equivalents).
- Cyclization: Heat the reaction mixture to reflux (approximately 78 °C for ethanol) and maintain for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Work-up: Upon completion, cool the mixture to room temperature and concentrate under reduced pressure to remove the solvent.
- Extraction: Add water to the residue and extract the product with an organic solvent such as ethyl acetate (3 x volumes). Combine the organic layers.
- Washing: Wash the combined organic layers with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and filter.
- Purification: Concentrate the filtrate under reduced pressure. Purify the resulting crude product by column chromatography on silica gel, eluting with a gradient of ethyl acetate in hexanes to yield pure **5-cyclopropylisoxazol-3-amine**.
- Characterization: Confirm the structure and purity of the final compound using ^{1}H NMR, ^{13}C NMR, and High-Resolution Mass Spectrometry (HRMS).

Potential Applications in Drug Discovery and Medicinal Chemistry

The **5-cyclopropylisoxazol-3-amine** scaffold is a promising starting point for the development of novel therapeutic agents across various disease areas. The strategic combination of the isoxazole and cyclopropyl motifs imparts desirable pharmacological properties.

- Scaffold for Bioactive Molecules: The isoxazole nucleus is a key component in numerous clinically approved drugs, demonstrating a wide range of biological activities including anti-inflammatory, antibacterial, and anti-cancer effects.

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- Metabolic Stability: The cyclopropyl group is a well-established bioisostere for other chemical groups, often introduced to block sites of metabolism. This can lead to improved pharmacokinetic profiles, such as longer half-life and enhanced oral bioavailability.[1]

- Structural Rigidity: The rigid cyclopropane ring can lock the molecule into a specific conformation, which can lead to higher binding affinity and selectivity for its biological target. [1]

This scaffold serves as a valuable building block for creating libraries of compounds for screening against various biological targets, including kinases, proteases, and G-protein coupled receptors.

Conclusion

5-Cyclopropylisoxazol-3-amine is a heterocyclic compound with significant potential in the field of drug discovery. While specific experimental data for this isomer is not widely published, its molecular attributes can be reliably predicted, and its synthesis can be achieved with high regioselectivity through established chemical methodologies. The protocol detailed in this guide provides a robust and logical framework for its preparation. The inherent properties of the isoxazole and cyclopropyl moieties make this scaffold an attractive candidate for the development of next-generation therapeutics, meriting further investigation by researchers in medicinal chemistry and pharmacology.

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